

Personal protective equipment for handling 2-(Piperidin-3-yloxy)pyridine

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Compound of Interest

Compound Name: 2-(Piperidin-3-yloxy)pyridine

Cat. No.: B1334390

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Essential Safety and Handling Guide for 2-(Piperidin-3-yloxy)pyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Piperidin-3-yloxy)pyridine**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- CAS Number: 862718-70-5[1]
- Molecular Formula: C₁₀H₁₄N₂O[1]
- Molecular Weight: 178.23 g/mol [1]
- Appearance: Pale yellow solid or liquid[1]
- Storage: Store at 0-8°C[1]

Hazard Summary

While a specific Safety Data Sheet (SDS) for **2-(Piperidin-3-yloxy)pyridine** is not readily available in the provided search results, its hazards can be inferred from its structural components: a pyridine ring and a piperidine moiety. Pyridine and its derivatives are often toxic,

flammable, and can be absorbed through the skin.[2][3] Inhalation of vapors and skin contact should be minimized.[2][3]

Potential Hazards:

- May cause skin, eye, and respiratory irritation.[4][5]
- Harmful if swallowed, in contact with skin, or if inhaled.[6][7]
- Suspected of causing cancer.[6]
- May be a flammable liquid and vapor.[6][8]

Personal Protective Equipment (PPE)

A summary of recommended PPE for various laboratory activities involving **2-(Piperidin-3-ylloxy)pyridine** is provided below.

Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Preparing Solutions (in a fume hood)	Safety goggles with side protection[9]	Nitrile or butyl rubber gloves[2][3]	Laboratory coat[2][3]	Not generally required if handled in a certified chemical fume hood[3]
Conducting Reactions (in a fume hood)	Safety goggles with side protection[9]	Nitrile or butyl rubber gloves[2][3]	Laboratory coat[2][3]	Not generally required if handled in a certified chemical fume hood[3]
Handling Spills	Chemical safety goggles and face shield	Butyl rubber gloves[8]	Chemical-resistant apron or suit	Air-purifying respirator with appropriate cartridges if outside a fume hood
Waste Disposal	Safety goggles	Nitrile or butyl rubber gloves[2][3]	Laboratory coat[2][3]	Not generally required if containers are sealed and handled properly

Experimental Protocol: Safe Handling Procedure

1. Engineering Controls:

- Always handle **2-(Piperidin-3-yloxy)pyridine** in a properly functioning certified chemical fume hood to minimize inhalation exposure.[2][3]
- Ensure an emergency eyewash station and safety shower are readily accessible.[3]

2. Personal Protective Equipment (PPE):

- Wear the appropriate PPE as detailed in the table above. This includes at a minimum a lab coat, safety goggles, and compatible gloves (nitrile or butyl rubber are recommended for pyridine derivatives).[2][3]

3. Handling:

- Avoid contact with skin, eyes, and clothing.[4]
- Avoid breathing vapors or mist.[4][10]
- Keep the container tightly closed when not in use.[2][4][10]
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge, as pyridine derivatives can be flammable.[10][11]
- Wash hands thoroughly with soap and water after handling.[3]

4. Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[2][8]
- Keep containers tightly closed to prevent absorption of moisture from the air.[2]
- Store away from incompatible materials such as strong oxidizing agents and acids.[8]

Disposal Plan

All waste containing **2-(Piperidin-3-yloxy)pyridine** must be treated as hazardous waste.

1. Waste Collection:

- Collect waste in a designated, properly labeled, and sealed container.
- Contaminated consumables (e.g., gloves, absorbent materials) should also be disposed of as hazardous waste.[3]

2. Storage of Waste:

- Store waste containers in a designated, well-ventilated, and cool area away from incompatible materials.[3]

3. Disposal Method:

- Arrange for disposal by a licensed disposal company in accordance with local, state, and federal regulations.[10]
- Incineration is a common disposal method for pyridine-containing waste.[12]

Emergency Procedures

Spill Response:

- Small Spill (inside a fume hood):
 - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[3] Do not use combustible materials.
 - Clean the spill area with a suitable solvent and then wash with soap and water.[3]
 - Collect all cleanup materials in a sealed container for hazardous waste disposal.
- Large Spill (or any spill outside a fume hood):
 - Evacuate the immediate area and alert colleagues.[3]
 - Ensure the area is well-ventilated.[3]
 - Contact your institution's environmental health and safety (EHS) office immediately.

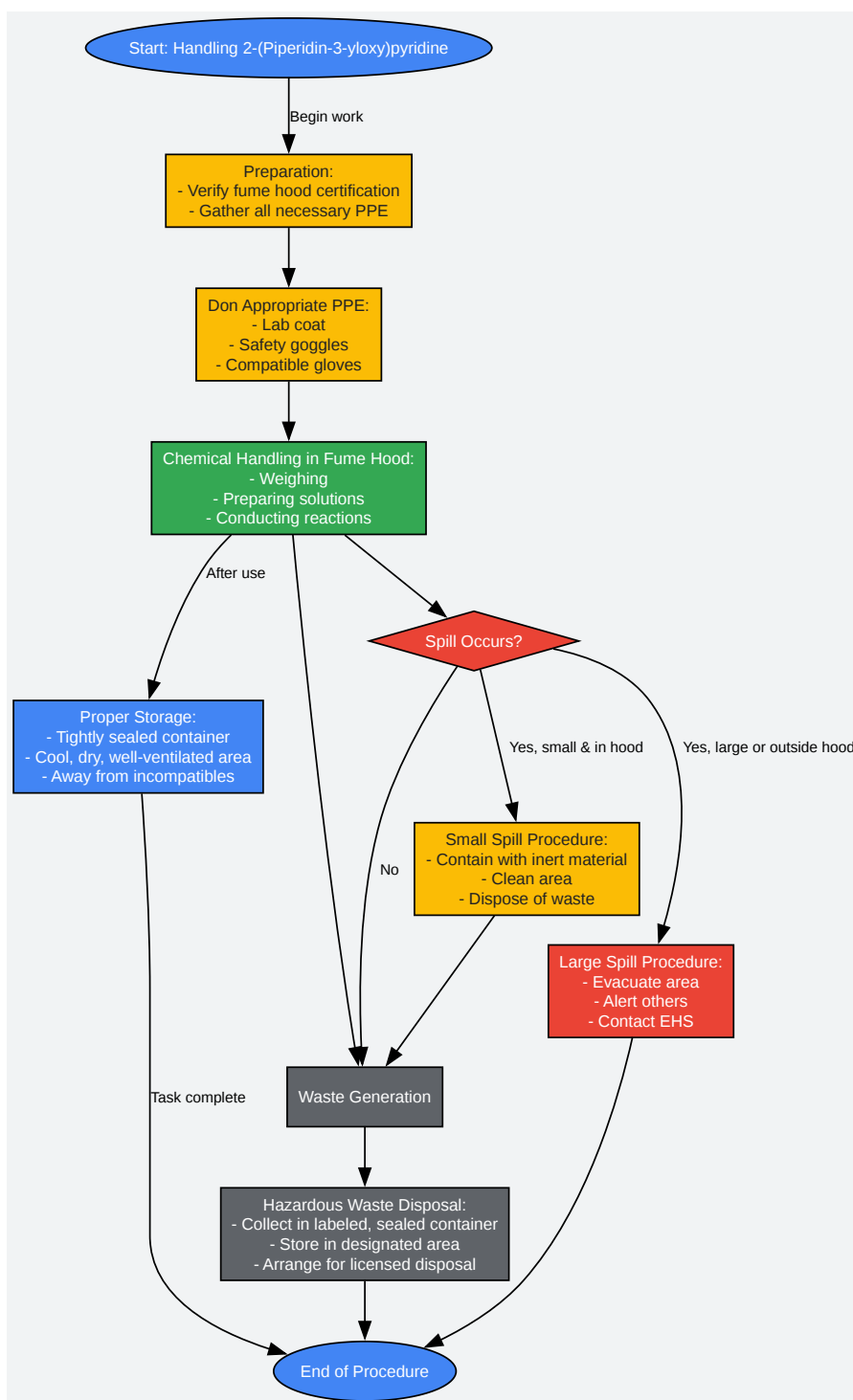
First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5]
- Skin Contact: Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
[10]

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention.[\[10\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the key decision points and steps for the safe handling and disposal of **2-(Piperidin-3-yloxy)pyridine**.



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Caption: Workflow for the safe handling and disposal of **2-(Piperidin-3-yloxy)pyridine**.

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